

Dimethyl Carbate: A Comprehensive Technical Review for Drug Development Professionals

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Compound of Interest

Compound Name: *Dimethyl carbate*

Cat. No.: *B1252131*

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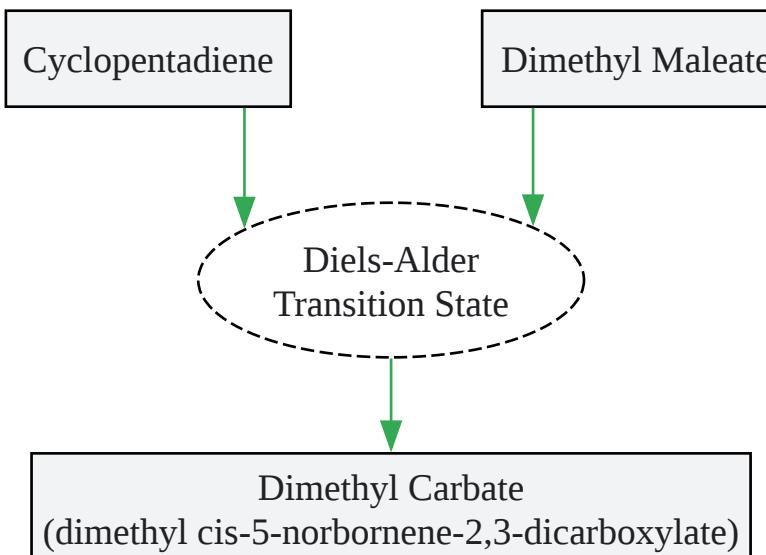
An in-depth exploration of the synthesis, analysis, and biological evaluation of the insect repellent, **Dimethyl Carbate**.

Introduction

Dimethyl carbate, chemically known as dimethyl cis-5-norbornene-2,3-dicarboxylate, is a notable synthetic insect repellent.^{[1][2]} This technical guide provides a comprehensive literature review of **Dimethyl carbate**, focusing on its chemical synthesis, analytical methodologies for its quantification, and the experimental protocols used to evaluate its efficacy. This document is intended for researchers, scientists, and drug development professionals engaged in the discovery and development of novel insect repellents. While **Dimethyl carbate** has been used as a component in repellent formulations, detailed public-domain research on its specific mechanism of action and quantitative efficacy is limited compared to more common repellents like DEET.

Chemical Synthesis

The primary synthesis route for **Dimethyl carbate** is a Diels-Alder reaction.^{[1][3][4]} This cycloaddition reaction involves the combination of cyclopentadiene and dimethyl maleate.



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Figure 1: Synthesis of **Dimethyl Carbate** via Diels-Alder Reaction.

Analytical Methodologies

Precise and accurate analytical methods are crucial for the quality control of formulations containing **Dimethyl carbate** and for conducting pharmacokinetic and metabolism studies. While specific, validated methods for the routine analysis of **Dimethyl carbate** are not abundantly available in the public literature, methods for similar compounds, such as other carbamates and esters, can be adapted.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds like **Dimethyl carbate**. A general protocol for the analysis of a related compound, dimethyl carbonate, is presented below, which can serve as a starting point for method development for **Dimethyl carbate**.

Experimental Protocol: GC-MS Analysis

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (e.g., Agilent 5977B GCMS) is utilized.^[5]
- Column: A polar capillary column, such as a DB-FFAP column, is suitable for separation.^[5]

- Sample Preparation:
 - For formulation analysis, a simple dilution with an appropriate organic solvent (e.g., acetone or ethyl acetate) may be sufficient.
 - For biological matrices, a liquid-liquid extraction (e.g., with dimethyl carbonate) or solid-phase extraction (SPE) would be necessary to isolate the analyte and remove interfering substances.^[5] An internal standard should be added prior to extraction for accurate quantification.
- GC Conditions:
 - Injection: A split injection is typically used.^[5]
 - Oven Temperature Program: An initial temperature of around 105°C, held for a few minutes, followed by a temperature ramp to approximately 240°C.^[5] The exact program would need to be optimized for **Dimethyl carbate** to ensure good peak shape and separation from other components.
 - Carrier Gas: Helium is commonly used as the carrier gas.
- MS Conditions:
 - Ionization: Electron ionization (EI) is a standard method.
 - Detection: The mass spectrometer can be operated in full scan mode for qualitative analysis or selected ion monitoring (SIM) mode for quantitative analysis, which offers higher sensitivity and selectivity.

High-Performance Liquid Chromatography (HPLC)

HPLC is another versatile technique for the analysis of **Dimethyl carbate**. A reversed-phase HPLC method would be the most common approach.

Experimental Protocol: HPLC Analysis

- Instrumentation: A standard HPLC system with a UV or diode array detector (DAD) is required.

- Column: A C18 reversed-phase column is a common choice.[6]
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent like acetonitrile or methanol. The gradient or isocratic elution profile would need to be optimized.[6]
- Sample Preparation: Similar to GC-MS, sample preparation involves dilution for formulations and extraction for biological matrices.
- Detection: UV detection at a wavelength where **Dimethyl carbate** exhibits significant absorbance. The specific wavelength would need to be determined by running a UV scan of a standard solution.

Biological Evaluation: Repellent Efficacy

The efficacy of **Dimethyl carbate** as an insect repellent is determined through various bioassays. These can be broadly categorized into in vivo and in vitro methods.

In Vivo Repellency Testing: The Arm-in-Cage Assay

The "arm-in-cage" assay is a standard and widely accepted method for evaluating the efficacy of topical insect repellents on human subjects.[3][7][8][9]

Experimental Protocol: Arm-in-Cage Assay

- Test Subjects: Human volunteers are required for this assay. Ethical approval and informed consent are mandatory.
- Test Organisms: Laboratory-reared, host-seeking female mosquitoes (e.g., *Aedes aegypti*, *Anopheles gambiae*, *Culex quinquefasciatus*) are used. Typically, 200 mosquitoes are placed in a test cage (e.g., 40 x 40 x 40 cm).[7]
- Procedure:
 - A defined area of a volunteer's forearm is treated with a specific dose of the **Dimethyl carbate** formulation. The hand is protected with a glove.[8]

- The other forearm is treated with a control substance (e.g., the formulation vehicle without the active ingredient).
- At specified time intervals after application (e.g., every 30 or 60 minutes), the treated forearm is exposed to the caged mosquitoes for a set duration (e.g., 3 minutes).[7][8]
- The number of mosquito landings and/or bites on the treated and control arms is recorded.

- Data Analysis:
 - Complete Protection Time (CPT): This is the time from the application of the repellent until the first confirmed bite.[7]
 - Percentage Repellency: This can be calculated using the formula: % Repellency = [(C - T) / C] * 100, where C is the number of bites on the control arm and T is the number of bites on the treated arm.

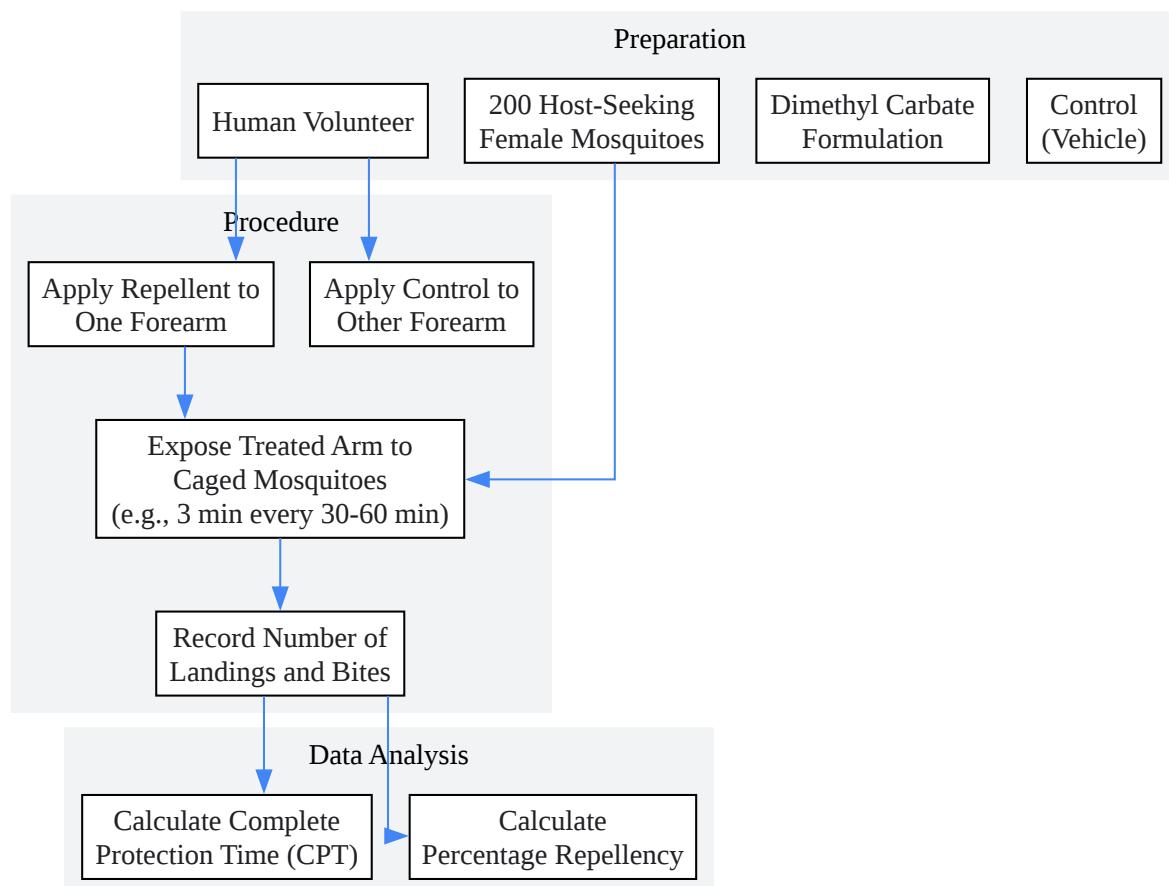
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Figure 2: Workflow for the Arm-in-Cage Repellent Assay.

In Vitro Repellency Testing

In vitro assays offer a high-throughput alternative to in vivo testing for screening potential repellent compounds, without the need for human subjects.^{[8][9][10]} These assays typically use an artificial feeding system.

Experimental Protocol: In Vitro Repellency Assay

- Apparatus: A feeding apparatus consisting of a blood reservoir covered by a membrane (e.g., collagen or Baudruche membrane) is used.[8][9] The blood in the reservoir is heated to mimic the temperature of a host.
- Procedure:
 - A piece of cloth treated with a specific concentration of **Dimethyl carbate** is placed over the membrane.[8][9]
 - The feeding apparatus is placed on top of a cage containing host-seeking female mosquitoes.
 - The number of mosquitoes that probe or attempt to feed through the treated cloth is recorded over a set period.
- Data Analysis: The repellency is determined by comparing the number of mosquitoes feeding on the treated membrane versus a control membrane (treated with the solvent only). Dose-response curves can be generated to determine the effective dose (ED50).

Mechanism of Action and Signaling Pathways

The precise molecular mechanism by which **Dimethyl carbate** exerts its repellent effect on insects is not well-documented in publicly available literature. For many insect repellents, the mode of action involves interaction with the insect's olfactory or gustatory systems, leading to avoidance behavior. It is plausible that **Dimethyl carbate** acts on insect olfactory receptors (ORs) or gustatory receptors (GRs), either as an antagonist of attractant signals or as an agonist for a receptor that triggers an aversive response. However, without specific electrophysiological or behavioral studies on the interaction of **Dimethyl carbate** with these receptors, its mechanism remains speculative.

No specific signaling pathways in insects have been definitively linked to the repellent action of **Dimethyl carbate** in the reviewed literature.

Structure-Activity Relationship (SAR)

The chemical structure of **Dimethyl carbate**, a diester of a bicyclic dicarboxylic acid, provides a scaffold that can be modified to explore structure-activity relationships.[3] Studies on related

norbornene-based compounds could provide insights into the key structural features required for repellency. Modifications to the ester groups (e.g., changing the alkyl chain length) or the bicyclic core could be systematically investigated to optimize repellent activity.

Quantitative Data

Specific quantitative efficacy data for **Dimethyl carbate**, such as ED50 values and complete protection times against various mosquito species, are not readily available in the reviewed literature. For comparison, other repellents have been extensively studied, with DEET (N,N-diethyl-m-toluamide) generally providing longer protection times than many other commercially available repellents.

Table 1: Acute Toxicity Data for Dimethyl Carbonate (a related but different compound)

Species	Route of Administration	LD50	Reference
Rat	Oral	13000 mg/kg	
Mouse	Oral	6000 mg/kg	
Rabbit	Dermal	>5000 mg/kg	

Note: The toxicity data presented is for Dimethyl Carbonate, not **Dimethyl Carbate**. This is included for informational purposes due to the similarity in nomenclature, but it is crucial to recognize they are distinct chemical entities.

Conclusion

Dimethyl carbate is a known insect repellent with a well-established synthetic route. Standardized bioassays, such as the arm-in-cage method, can be used to evaluate its efficacy. However, there is a significant lack of publicly available data on its specific mechanism of action, the signaling pathways it may modulate in insects, and comprehensive quantitative efficacy against a range of vector species. Further research in these areas is warranted to fully understand the potential of **Dimethyl carbate** as a standalone or combination repellent in public health applications. The development of validated analytical methods for **Dimethyl carbate** is also a critical step for its future development and commercialization.

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